

Perivine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Perivine

Cat. No.: B192073

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This technical guide provides an in-depth overview of the alkaloid **Perivine**, including its chemical properties, potential therapeutic applications, and detailed experimental protocols for in vitro evaluation. This document is intended for researchers, scientists, and drug development professionals interested in the pharmacological investigation of this natural compound.

Core Data Presentation

A summary of the key quantitative data for **Perivine** is presented in the table below for easy reference.

Parameter	Value	Reference(s)
CAS Number	2673-40-7	[1][2][3][4][5]
Molecular Weight	338.40 g/mol	[1][3][4][5]
Molecular Formula	C ₂₀ H ₂₂ N ₂ O ₃	[1][2][3][4][5]

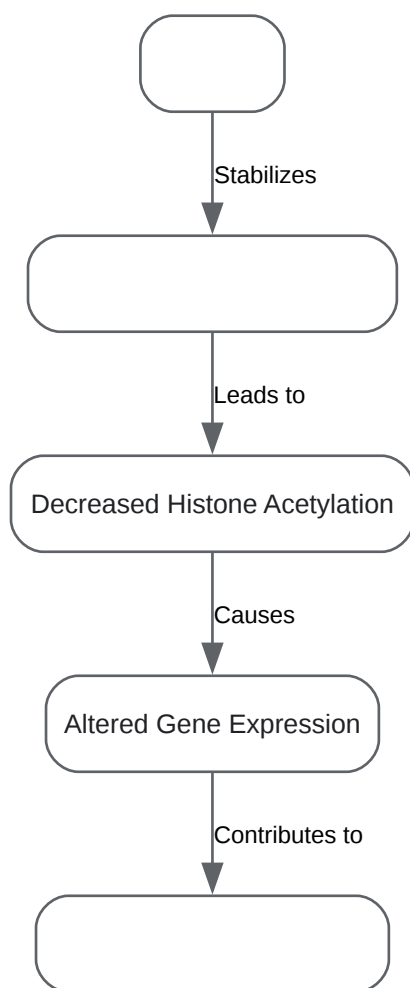
Potential Therapeutic Application in Alzheimer's Disease

Perivine has been identified as a compound of interest in the field of neurodegenerative disease research, particularly for its potential application in Alzheimer's disease. Preliminary information suggests that **Perivine** may exert its therapeutic effects by addressing the

instability of the retinoblastoma-associated proteins (RbAp48) complex.[2] The RbAp48 protein is a histone-binding protein whose decline is associated with age-related memory loss. It is believed that a deficiency in RbAp48 contributes to hippocampal dysfunction.

Putative Signaling Pathway

While the precise signaling cascade initiated by **Perivine** is still under investigation, a hypothetical pathway can be proposed based on its potential interaction with the RbAp48 complex. A decline in RbAp48 is linked to reduced histone acetylation, leading to changes in gene expression that contribute to memory deficits. **Perivine** may stabilize the RbAp48 complex, thereby restoring normal histone acetylation levels and downstream gene expression necessary for memory consolidation.



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